

Personal protective equipment for handling Methyl 4-bromo-3-(bromomethyl)benzoate

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Compound of Interest

Compound Name: Methyl 4-bromo-3-(bromomethyl)benzoate

Cat. No.: B185944

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Essential Safety and Handling Guide for Methyl 4-bromo-3-(bromomethyl)benzoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Methyl 4-bromo-3-(bromomethyl)benzoate** (CAS No. 142031-67-2). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this hazardous chemical.

Hazard Identification and Classification

Methyl 4-bromo-3-(bromomethyl)benzoate is a hazardous substance that poses significant health risks. It is classified as a substance that is harmful if swallowed, causes severe skin burns and eye damage, and may cause respiratory irritation.^{[1][2]}

Signal Word: Danger^[3]

Hazard Statements:

- Harmful if swallowed.
- Causes severe skin burns and eye damage.^{[1][4]}

- May cause allergy or asthma symptoms or breathing difficulties if inhaled.[1][2]
- May cause respiratory irritation.[1][5]

Personal Protective Equipment (PPE)

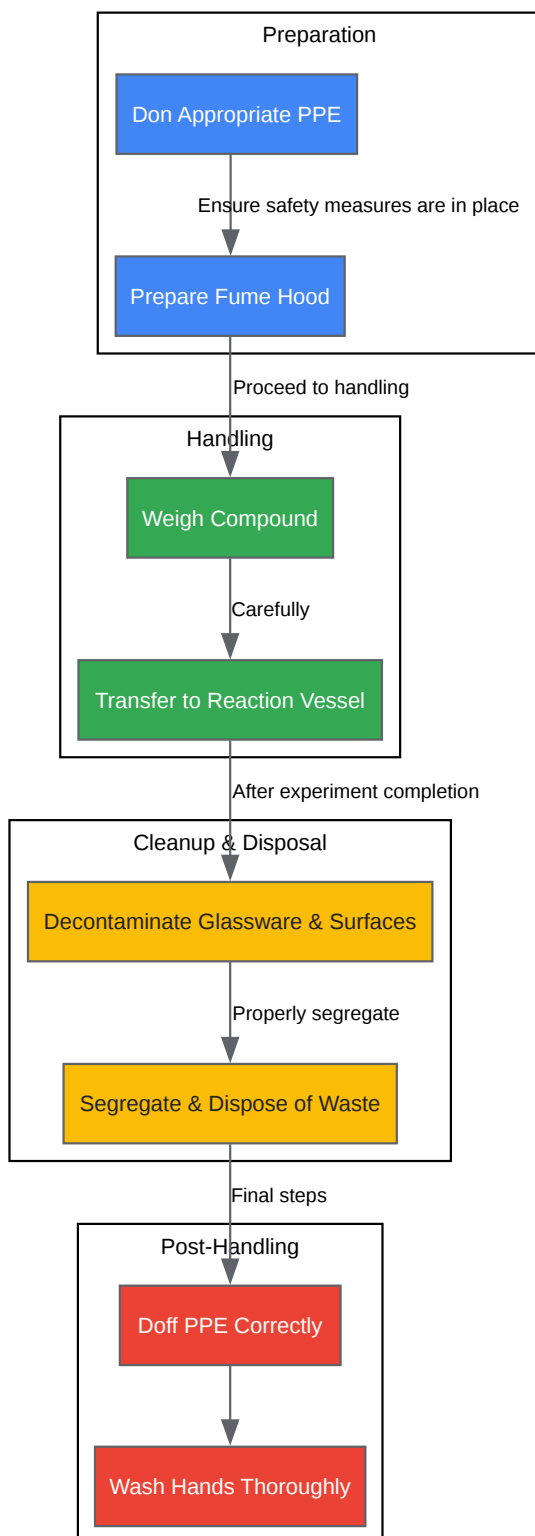
The use of appropriate personal protective equipment is mandatory when handling **Methyl 4-bromo-3-(bromomethyl)benzoate**.[\[6\]](#)

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles	ANSI Z87.1 compliant, chemical splash-resistant goggles with side protection.[7][8][9]
Face Shield	Recommended in situations with a higher risk of splashing. [4][10]	
Hand Protection	Chemical-Resistant Gloves	Disposable nitrile gloves are suitable for short-term use. For prolonged contact, consult the glove manufacturer's resistance guide. Double-gloving is recommended.[4][6][8]
Body Protection	Laboratory Coat	Standard laboratory coat to prevent skin contact.[9][10]
Protective Clothing	Impervious protective clothing may be required in certain situations.[4]	
Respiratory Protection	Dust Respirator/SCBA	In case of inadequate ventilation or the potential for dust or aerosol generation, use an approved dust respirator or a self-contained breathing apparatus (SCBA).[1][4][11]

Experimental Workflow: Safe Handling Protocol

The following diagram outlines the step-by-step procedure for the safe handling of **Methyl 4-bromo-3-(bromomethyl)benzoate**, from preparation to disposal.

Safe Handling Workflow for Methyl 4-bromo-3-(bromomethyl)benzoate

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **Methyl 4-bromo-3-(bromomethyl)benzoate**.

Operational Plan: Step-by-Step Procedures

1. Engineering Controls:

- Fume Hood: All handling of this compound, including weighing and transferring, must be performed in a certified chemical fume hood to minimize inhalation exposure.[4][8][10]
- Safety Shower and Eyewash Station: Ensure that a safety shower and eyewash station are readily accessible and in good working order.[4][10]

2. Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is worn correctly.[8] Cover the work surface within the fume hood with absorbent bench paper.[8]
- Weighing and Transfer: Use a spatula for transfers to avoid generating dust.[8] If preparing a solution, slowly add the solid to the solvent.[8]
- Post-Handling: Decontaminate all glassware and work surfaces after use.[8]

3. Storage:

- Store in a cool, dry, and well-ventilated area.[1][6]
- Keep the container tightly closed.[1][6][11]
- Store in a corrosives area, away from incompatible materials such as strong oxidizing agents and bases.[1][5]

Emergency and First Aid Measures

Immediate medical attention is required for all routes of exposure.[1][4]

Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. Immediately call a POISON CENTER or doctor. [1] [4] [10]
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Immediately call a POISON CENTER or doctor. [1] [4] [11]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor. [1] [4] [11]
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor. [1] [4] [11]

Spill and Disposal Plan

1. Spill Management:

- Evacuate personnel from the area.[\[11\]](#)
- Wear appropriate PPE, including respiratory protection.[\[11\]](#)
- Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[11\]](#)
- For solid spills, sweep up and shovel the material into a suitable, closed container for disposal. Avoid creating dust.[\[5\]](#)[\[11\]](#)
- For liquid spills, absorb with an inert material and place in a suitable disposal container.[\[10\]](#)

2. Waste Disposal:

- All waste containing this chemical must be treated as hazardous waste.[8]
- Solid Waste: Collect unused compound and contaminated materials (e.g., gloves, weigh paper) in a designated, labeled hazardous waste container.[6][8]
- Liquid Waste: Collect solutions in a separate, labeled hazardous waste container for halogenated organic solvents.[8]
- Disposal must be conducted through a licensed hazardous waste disposal service, typically via high-temperature incineration.[8] Do not dispose of this chemical down the drain or in regular trash.[5][8]

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